

A Comprehensive Technical Guide to Phenylbutazone- $^{13}\text{C}_{12}$

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Compound of Interest

Compound Name: Phenylbutazone- $^{13}\text{C}_{12}$

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Phenylbutazone- $^{13}\text{C}_{12}$, a stable isotope-labeled internal standard crucial for the accurate quantification of Phenylbutazone in complex biological matrices. This document details its chemical properties, the mechanism of action of its parent compound, metabolic pathways, and detailed experimental protocols for its application in analytical toxicology and pharmaceutical research.

Core Compound Properties

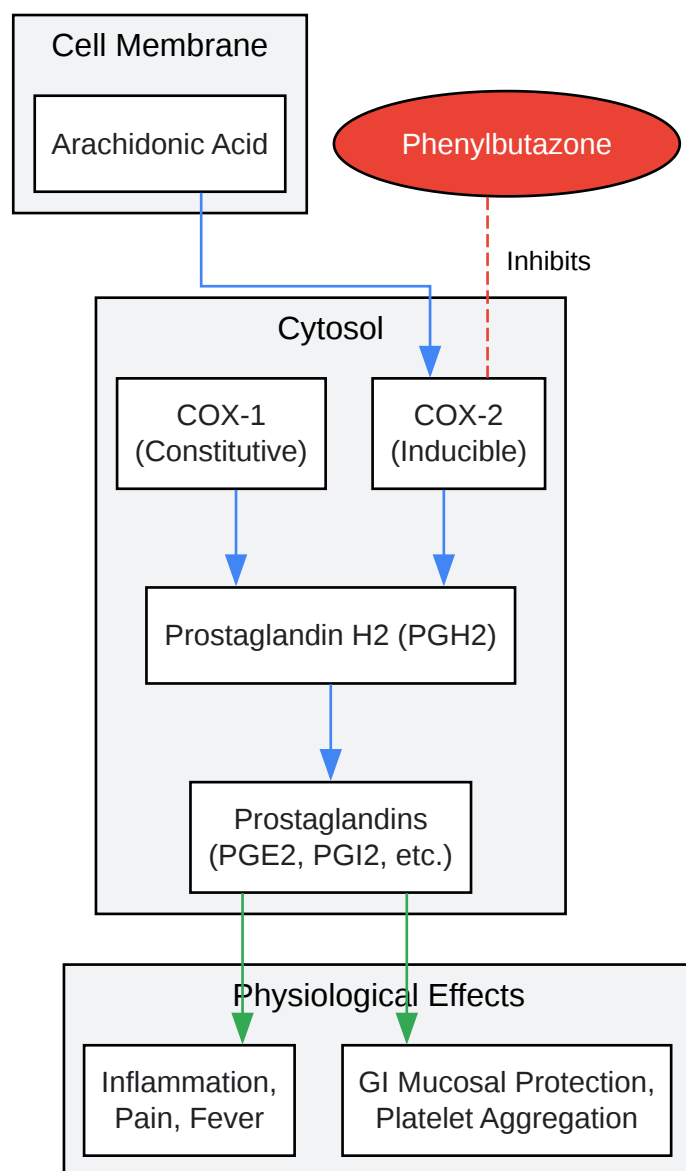
Phenylbutazone- $^{13}\text{C}_{12}$ is the $^{13}\text{C}_{12}$ -labeled analogue of Phenylbutazone, a nonsteroidal anti-inflammatory drug (NSAID).^[1] The incorporation of twelve ^{13}C atoms into the two phenyl rings provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based assays.^[2]

Property	Value	Citation(s)
Molecular Weight	320.29 g/mol	[1][2]
Molecular Formula	C ₇ ¹³ C ₁₂ H ₂₀ N ₂ O ₂	[2]
CAS Number	1325559-13-4	[1]
Parent Compound	Phenylbutazone (CAS: 50-33-9)	[3]
Synonym	4-Butyl-1,2-diphenyl- ¹³ C ₁₂ -pyrazolidine-3,5-dione	
Applications	Internal standard for forensics, toxicology, and pharmaceutical analysis	

Mechanism of Action of Phenylbutazone

The therapeutic and physiological effects of Phenylbutazone are attributed to its non-selective inhibition of cyclooxygenase (COX) enzymes.[4][5] By blocking both COX-1 and COX-2, Phenylbutazone prevents the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.[4][5][6]

The primary mechanism involves the inactivation of prostaglandin H synthase and prostacyclin synthase.[3][7] This reduction in prostaglandin synthesis leads to diminished inflammation, providing analgesic and antipyretic effects.[4][6] While effective, the non-selective inhibition of COX-1, which is involved in protecting the gastrointestinal mucosa and maintaining renal blood flow, can lead to adverse side effects.[4][5]



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Fig. 1: Phenylbutazone's inhibition of the COX pathway.

Metabolism and Excretion

Phenylbutazone is extensively metabolized in the liver, primarily through hydroxylation and glucuronidation.[5][8] The rate of this hepatic metabolism is the primary determinant of the drug's plasma half-life.[6] Key metabolites include oxyphenbutazone and gamma-hydroxyoxyphenbutazone.[6][9] In humans, a major biotransformation pathway is C-

glucuronidation, whereas in species like rats and dogs, hydroxylation is predominant.[8] The metabolites are subsequently excreted via urine and feces.[5][8]

Application in Quantitative Analysis

Phenylbutazone-¹³C₁₂ is indispensable for the reliable quantification of Phenylbutazone residues in various biological samples, including muscle tissue, plasma, and urine.[10][11] Its use as an internal standard corrects for variations in sample preparation and instrument response, ensuring high accuracy and precision.

Mass Spectrometry Data

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred method for analysis.[10][12] The following table summarizes typical mass transitions used in Selected Reaction Monitoring (SRM) mode with negative electrospray ionization (ESI-).

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Purpose	Citation(s)
Phenylbutazone	307.2	131.1	Quantification	[10]
Phenylbutazone	307.2	92.0	Confirmation	[10]
Oxyphenbutazone	323.0	134.0	Quantification	[10]
Phenylbutazone- ¹³ C ₁₂	319.2	98.1	Internal Std.	[10]
*Transition used for quantification				

Method Performance

Validated LC-MS/MS methods utilizing Phenylbutazone-¹³C₁₂ demonstrate high sensitivity and reproducibility.

Parameter	Value	Matrix	Citation(s)
Limit of Detection (LOD)	0.8 µg/kg	Horse Meat	[12]
Limit of Quantification (LOQ)	2.0 µg/kg	Horse Meat	[12]
Limit of Quantification (LOQ)	0.05 µg/mL	Equine Plasma	[11]
Linearity Range	0.05 - 20 µg/mL	Equine Plasma	[11]
Extraction Recovery	>80%	Equine Plasma	[11]

Experimental Protocols

Protocol: Analysis of Phenylbutazone in Equine Muscle by LC-MS/MS

This protocol is a synthesized example based on established methodologies for the extraction and quantification of Phenylbutazone from tissue samples using Phenylbutazone-¹³C₁₂ as an internal standard.[\[10\]](#)[\[13\]](#)

1. Sample Preparation and Extraction:

- Homogenize 1 g of muscle tissue.
- Spike the sample with 50 µL of Phenylbutazone-¹³C₁₂ internal standard working solution (e.g., 0.1 ng/µL).[\[10\]](#)
- Allow to equilibrate for 10 minutes.
- Add 2 mL of sodium acetate and L-ascorbic acid buffer (pH 4.5) and vortex vigorously.[\[10\]](#)
- Add 5 mL of acetonitrile, shake for 10 minutes, and centrifuge at 4,750 rpm for 10 minutes.[\[10\]](#)
- Collect the supernatant.

2. Solid-Phase Extraction (SPE) Clean-up:

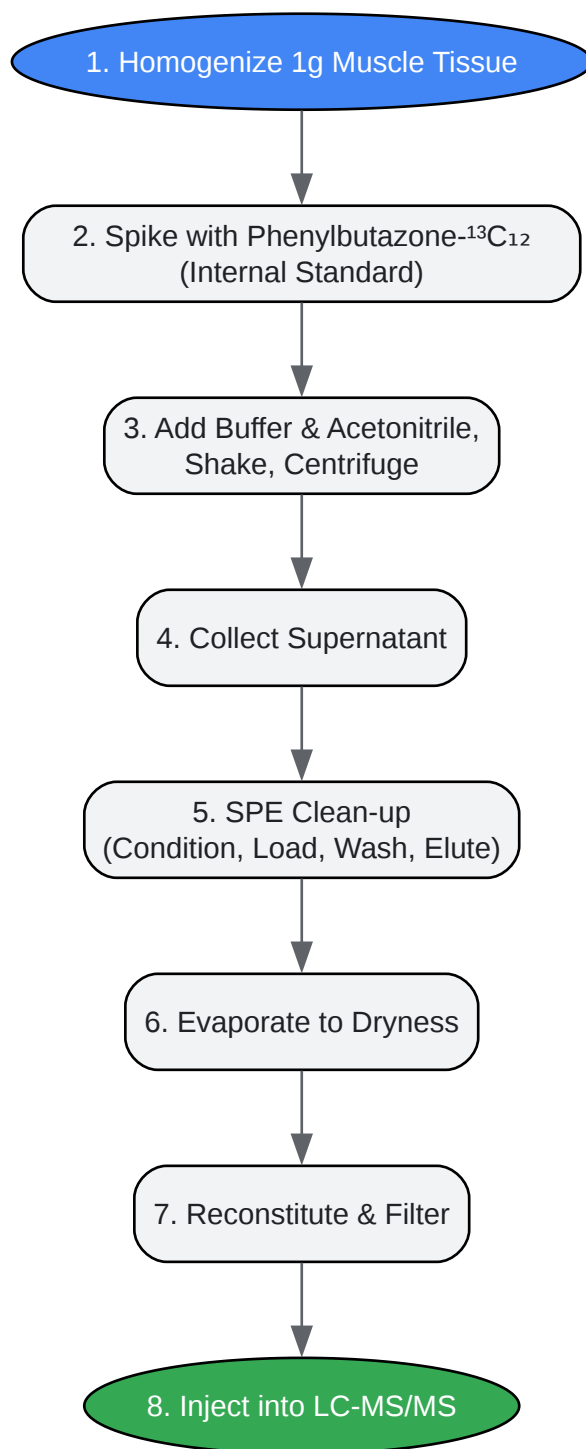
- Condition a C18 SPE cartridge (e.g., Bond Elut C18, 500 mg).[10]
- Load the supernatant from the previous step onto the cartridge.
- Wash the cartridge to remove interferences (specific wash solvents will depend on the exact SPE sorbent and matrix).
- Elute the analytes with an appropriate solvent (e.g., methanol).
- Evaporate the eluate to dryness under a stream of nitrogen.[12]

3. Reconstitution and Analysis:

- Reconstitute the dried extract in a mobile phase-compatible solvent (e.g., 90:10 acetonitrile/methanol).[10]
- Filter the final extract through a 0.2 μm syringe filter.[10]
- Inject the sample into the LC-MS/MS system.

4. LC-MS/MS Conditions:

- Column: Reversed-phase C18 column (e.g., ACE Excel C18-PFP, 150 x 3 mm, 3 μm).[10]
- Mobile Phase: Isocratic or gradient elution using a mixture of water with 0.1% acetic acid and acetonitrile/water (90:10) with 0.1% acetic acid.[10]
- Ionization: Negative Electrospray Ionization (ESI-).[10]
- Detection: Multiple Reaction Monitoring (MRM) using the transitions specified in Table 2.



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